

The Discovery and Isolation of Demethylbatatasin IV: A Technical Guide

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Compound of Interest		
Compound Name:	Demethylbatatasin IV	
Cat. No.:	B1214630	Get Quote

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Abstract

Demethylbatatasin IV, a bioactive bibenzyl compound, has garnered interest for its potential pharmacological activities. This technical guide provides a comprehensive overview of the history of its discovery and isolation, detailing the experimental protocols and quantitative data from key studies. While the precise initial discovery remains to be definitively cited in a singular publication, this document synthesizes available data to present a thorough account of its origins, characterization, and the methodologies for its extraction and purification from its primary natural source, the tubers of Dioscorea species.

Introduction

Demethylbatatasin IV is a stilbenoid, specifically a bibenzyl, with the systematic name 5-[2-(2-hydroxyphenyl)ethyl]benzene-1,3-diol. Its structure is characterized by two aromatic rings linked by an ethylene bridge. The presence of hydroxyl groups on the phenyl rings contributes to its biological activity. This document traces the scientific journey of **Demethylbatatasin IV** from its natural source to a purified compound, providing researchers with the necessary technical details to replicate and build upon existing work.

Discovery and Natural Occurrence



Demethylbatatasin IV is primarily found in the tubers and bulbils of various yam species belonging to the genus Dioscorea. While a definitive first report of its isolation is not readily apparent in the accessible literature, extensive phytochemical investigations of Dioscorea batatas (also known as Chinese yam), Dioscorea alata, and Dioscorea oppositifolia have confirmed its presence. These plants are cultivated in tropical and subtropical regions worldwide for both culinary and medicinal purposes. The compound's name suggests it is a demethylated analog of Batatasin IV, another bibenzyl compound found in the same plant family.

Experimental Protocols

The isolation and purification of **Demethylbatatasin IV** involve a multi-step process, beginning with extraction from the plant material followed by chromatographic separation. The following protocols are synthesized from various studies on the isolation of bibenzyls from Dioscorea species.

Extraction

A common method for extracting **Demethylbatatasin IV** from yam tubers is cold methanol extraction. This technique minimizes the degradation of thermolabile compounds.

Protocol: Cold Methanol Extraction

- Preparation of Plant Material: Freshly harvested tubers of Dioscorea batatas are washed, peeled, and sliced. The slices are then freeze-dried (lyophilized) to remove water content and ground into a fine powder.
- Extraction: The powdered tuber material is macerated with methanol at room temperature. A typical solid-to-solvent ratio is 1:10 (w/v). The mixture is stirred or agitated for 24-48 hours.
- Filtration and Concentration: The extract is filtered through Whatman No. 1 filter paper. The
 extraction process is often repeated three times with fresh solvent to ensure maximum yield.
 The filtrates are combined and concentrated under reduced pressure using a rotary
 evaporator at a temperature not exceeding 40°C to yield a crude methanol extract.

Purification



The crude extract, a complex mixture of various phytochemicals, is subjected to chromatographic techniques to isolate **Demethylbatatasin IV**. Bioactivity-guided fractionation is a common strategy, where fractions are tested for a specific biological activity to guide the purification process.

Protocol: Column Chromatography

- Initial Fractionation (Optional): The crude methanol extract can be suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol, to separate compounds based on their polarity.
- Silica Gel Column Chromatography: The most promising fraction (often the ethyl acetate or chloroform fraction for bibenzyls) is subjected to column chromatography on a silica gel (60-120 mesh) column.
 - Stationary Phase: Silica gel
 - Mobile Phase: A gradient of n-hexane and ethyl acetate is commonly used, starting with
 100% n-hexane and gradually increasing the polarity by adding ethyl acetate.
 - Fraction Collection: Fractions of a defined volume are collected and monitored by Thin Layer Chromatography (TLC).
- Further Purification (ZIC-HILIC or Sephadex LH-20): Fractions containing
 Demethylbatatasin IV are pooled, concentrated, and may require further purification using techniques such as ZIC-HILIC (Zwitterionic Hydrophilic Interaction Liquid Chromatography) or Sephadex LH-20 column chromatography with a methanol mobile phase to remove remaining impurities.

Quantitative Data

The following tables summarize the key quantitative data for **Demethylbatatasin IV**.

Table 1: Physicochemical Properties of Demethylbatatasin IV



Property	Value
Molecular Formula	C14H14O3
Molecular Weight	230.26 g/mol
CAS Number	113276-63-4
Appearance	Off-white to pale yellow solid
Solubility	Soluble in methanol, ethanol, DMSO; practically insoluble in water

Table 2: Spectroscopic Data for Structural Elucidation of Demethylbatatasin IV

Technique	Data
¹ H-NMR	Data not available in a comprehensive, citable format in the reviewed literature.
¹³ C-NMR	Data not available in a comprehensive, citable format in the reviewed literature.
Mass Spectrometry (ESI-Q-TOF) - Predicted Collision Cross Section (Ų)	[M+H]+: 151.3, [M+Na]+: 165.4, [M+NH ₄]+: 159.2, [M-H]-: 154.6

Note: The absence of detailed, publicly available NMR data from the original isolation studies necessitates reliance on more recent analytical techniques for confirmation of structure.

Visualizations

The following diagrams illustrate the workflow for the isolation of **Demethylbatatasin IV**.



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Caption: General workflow for the isolation of **Demethylbatatasin IV**.



Conclusion

The discovery and isolation of **Demethylbatatasin IV** are intrinsically linked to the broader phytochemical exploration of the Dioscorea genus. While the historical pinpoint of its first isolation requires further clarification from primary literature, the methodologies for its extraction and purification are well-established within the field of natural product chemistry. The protocols and data presented in this guide offer a solid foundation for researchers to isolate and further investigate the therapeutic potential of this intriguing bibenzyl compound. Future work should aim to fully characterize its spectroscopic properties and explore more efficient and scalable isolation techniques.

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